

A Comprehensive Technical Guide to the Physical Properties of 3-Methylhexadecane

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Compound of Interest

Compound Name: 3-Methylhexadecane

Cat. No.: B15487097

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Introduction

3-Methylhexadecane is a branched-chain saturated hydrocarbon belonging to the alkane series. As an isomer of heptadecane, its physical properties are of significant interest in various fields, including fuel technology, materials science, and as a non-polar solvent in chemical and pharmaceutical processes. Understanding these properties is crucial for process design, quality control, and for predicting its behavior in different environments. This technical guide provides a detailed overview of the known physical properties of **3-Methylhexadecane**, outlines the standard experimental methodologies for their determination, and presents a logical workflow for these experimental procedures. Due to the limited availability of experimental data for **3-Methylhexadecane**, this guide also includes data for its isomer, 2-Methylhexadecane, and its parent compound, n-hexadecane, for comparative purposes.

Core Physical Properties

The fundamental physical characteristics of **3-Methylhexadecane** are summarized below. It is important to note that while some data is available, many of the physical properties for this specific isomer have been estimated or are inferred from related compounds.

Property	Value	Source/Comment
Molecular Formula	C ₁₇ H ₃₆	[1][2][3][4][5][6]
Molecular Weight	240.47 g/mol	[1][2][5][7]
CAS Number	6418-43-5	[2][4][5][7]
Boiling Point	297.20 °C (estimated)	[8]
Melting Point	-15 °C	[7]
Flash Point	105.20 °C (estimated)	[8]
Density	Data not available	
Refractive Index	Data not available	
Viscosity	Data not available	

Comparative Data for Related Compounds:

Property	2-Methylhexadecane	n-Hexadecane
Boiling Point	291.4 °C	287 °C
Melting Point	4 °C	18 °C
Density	0.776 g/cm ³	0.773 g/cm ³ at 20 °C
Refractive Index	1.434	1.4345 at 20 °C
Viscosity	Data not available	3.474 mPa·s at 20 °C

Experimental Protocols for Physical Property Determination

The following sections detail the standard experimental methodologies for determining the key physical properties of long-chain alkanes like **3-Methylhexadecane**.

Determination of Boiling Point

The boiling point is a critical indicator of a liquid's volatility. For hydrocarbons, the micro boiling point determination method is often employed due to its requirement for a small sample size.

Methodology: Micro Boiling Point Determination (Thiele Tube Method)

- **Sample Preparation:** A small amount of **3-Methylhexadecane** (a few milliliters) is placed into a small test tube or a fusion tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid sample with the open end downwards.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in a heating bath (e.g., a Thiele tube filled with high-boiling mineral oil).
- **Heating:** The heating bath is gently and uniformly heated. As the temperature rises, air trapped in the capillary tube will expand and escape as a stream of bubbles.
- **Observation:** The heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, the heat source is removed.
- **Boiling Point Reading:** The liquid will begin to cool, and the rate of bubbling will slow down. The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This is the point where the vapor pressure of the sample equals the atmospheric pressure.

Determination of Melting Point

The melting point is a fundamental property for characterizing solid compounds and assessing their purity. The capillary method is a standard and widely used technique.

Methodology: Capillary Melting Point Determination

- **Sample Preparation:** A small amount of solid **3-Methylhexadecane** is finely powdered.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.

- **Apparatus Setup:** The loaded capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The apparatus is heated at a controlled rate. A rapid heating rate can be used initially to approach the approximate melting point, followed by a much slower rate (1-2 °C per minute) as the melting point is neared.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a liquid is recorded as the end of the melting range. For a pure substance, this range should be narrow.

Determination of Density

Density is a measure of mass per unit volume and is an important parameter for quality control and fluid dynamics calculations. Vibrating tube densitometry is a modern and accurate method.

Methodology: Vibrating Tube Densitometry

- **Principle:** A U-shaped tube is electronically excited to oscillate at its natural frequency. This frequency changes when the tube is filled with the sample liquid; the change in frequency is directly related to the density of the liquid.
- **Calibration:** The instrument is calibrated using two standards of known density, typically dry air and deionized water.
- **Sample Introduction:** The **3-Methylhexadecane** sample is injected into the clean, dry U-tube. Care must be taken to avoid the introduction of air bubbles.
- **Measurement:** The instrument measures the oscillation period of the filled tube and, using the calibration data, calculates the density of the sample. The temperature of the sample is precisely controlled by the instrument.
- **Data Recording:** The density value at the specified temperature is recorded.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a valuable property for identifying and assessing the purity of liquid samples.

Methodology: Abbe Refractometer

- **Principle:** The Abbe refractometer measures the critical angle of refraction of a thin layer of the sample liquid placed between two prisms.
- **Calibration:** The instrument is calibrated using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of the **3-Methylhexadecane** sample are placed on the surface of the measuring prism.
- **Measurement:** The prisms are closed, and light is passed through the sample. The user looks through the eyepiece and adjusts the control knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

Determination of Viscosity

Viscosity is a measure of a fluid's resistance to flow. For many applications, especially those involving fluid transport, viscosity is a critical parameter.

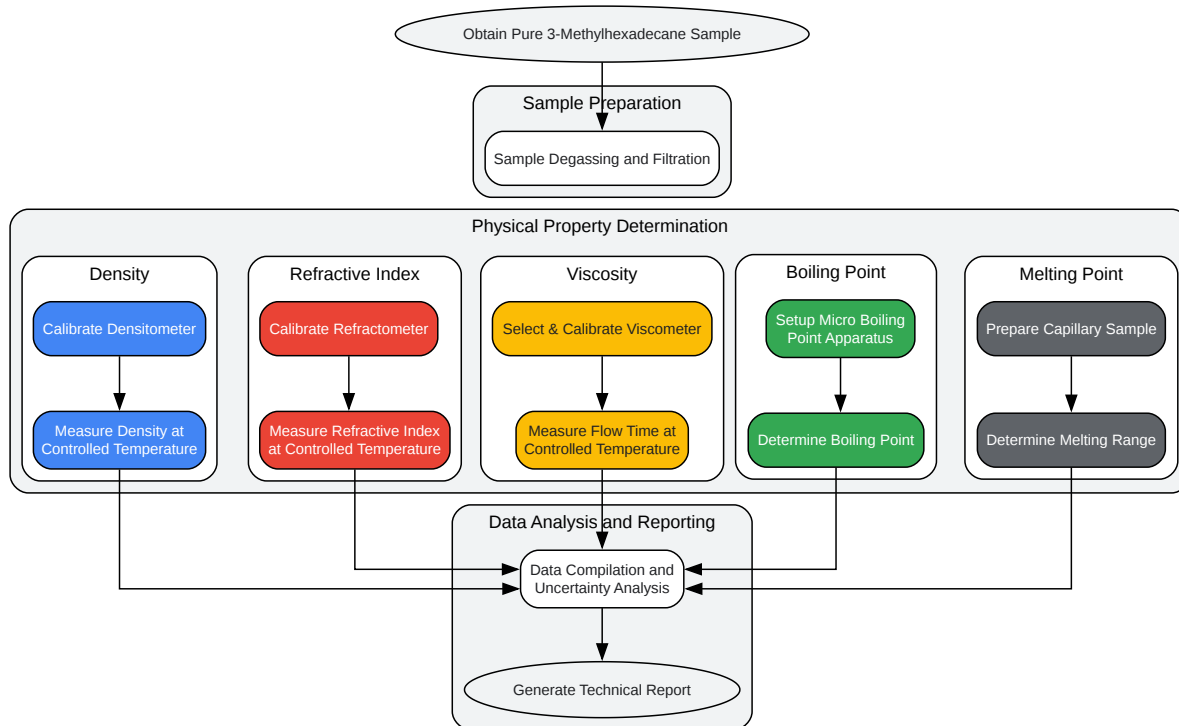
Methodology: Capillary Viscometry

- **Principle:** This method measures the time it takes for a fixed volume of liquid to flow through a narrow capillary tube under a known and reproducible head pressure.
- **Viscometer Selection:** A suitable capillary viscometer (e.g., an Ubbelohde or Cannon-Fenske viscometer) is chosen based on the expected viscosity of the sample.
- **Sample Loading:** A precise volume of the **3-Methylhexadecane** sample is introduced into the viscometer.

- **Temperature Equilibration:** The viscometer is placed in a constant-temperature bath until the sample reaches the desired temperature.
- **Measurement:** The sample is drawn up into the timing bulb of the viscometer by suction. The suction is then removed, and the time it takes for the liquid meniscus to pass between two marked points on the capillary is measured with a stopwatch.
- **Calculation:** The kinematic viscosity (ν) is calculated using the equation $\nu = C * t$, where 'C' is the calibration constant of the viscometer and 't' is the measured flow time. The dynamic viscosity (η) can then be calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature ($\eta = \nu * \rho$).

Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive determination of the physical properties of **3-Methylhexadecane**.



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Caption: Workflow for the experimental determination of physical properties of **3-Methylhexadecane**.

Conclusion

This technical guide has provided a summary of the known physical properties of **3-Methylhexadecane**, alongside detailed experimental protocols for their determination. While specific experimental data for density, refractive index, and viscosity of **3-Methylhexadecane** remain to be fully documented in publicly available literature, the methodologies outlined here provide a robust framework for researchers to obtain these critical parameters. The included workflow diagram offers a clear and logical sequence for conducting these experimental investigations. The data for related isomers and the parent alkane serve as valuable reference points for estimation and comparison. Accurate determination of these properties will continue to be essential for the effective application of **3-Methylhexadecane** in scientific and industrial contexts.

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